

Proper Disposal of Ethyl 6-hydroxyhexanoate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Ethyl 6-hydroxyhexanoate

Cat. No.: B105495

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This guide provides essential safety and logistical information for the proper disposal of **Ethyl 6-hydroxyhexanoate**, ensuring compliance with standard laboratory safety protocols. The following procedures are designed for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly.

Safety and Hazard Information

According to the Safety Data Sheet (SDS), **Ethyl 6-hydroxyhexanoate** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. However, standard laboratory precautions should always be observed.

| Hazard Classification & Regulatory Information | Status |
|---|---|
| GHS Hazard Classification | Not a hazardous substance or mixture |
| SARA 302/304/313 | No components subject to reporting levels |
| CERCLA Reportable Quantity | No components with a CERCLA RQ |
| Transportation (IATA-DGR, IMDG-Code, 49 CFR Road) | Not regulated as a dangerous good |

Pre-Disposal and Handling

Before beginning the disposal process, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses and gloves.

Step-by-Step Disposal Procedure

The primary guideline for the disposal of **Ethyl 6-hydroxyhexanoate** is to adhere to national and local regulations. The following steps provide a general operational workflow:

- **Container Management:** Keep the **Ethyl 6-hydroxyhexanoate** in its original container. This prevents accidental misidentification and ensures that hazard information is readily available.
- **Waste Segregation:** Do not mix **Ethyl 6-hydroxyhexanoate** with other waste streams. Mixing chemicals can lead to unforeseen and dangerous reactions.
- **Labeling:** Ensure the container is clearly and accurately labeled with the full chemical name: "**Ethyl 6-hydroxyhexanoate**" and the CAS Number: "5299-60-5".
- **Consult Institutional Guidelines:** Contact your institution's Environmental Health and Safety (EHS) department or the designated chemical waste manager to understand the specific disposal protocols at your facility.
- **Waste Collection:** Arrange for the collection of the chemical waste through your institution's approved waste management program. Store the container in a designated, secure waste collection area while awaiting pickup.
- **Empty Container Disposal:** Handle uncleaned, empty containers in the same manner as the product itself. This is crucial as residual chemical may still be present.

Spill and Emergency Procedures

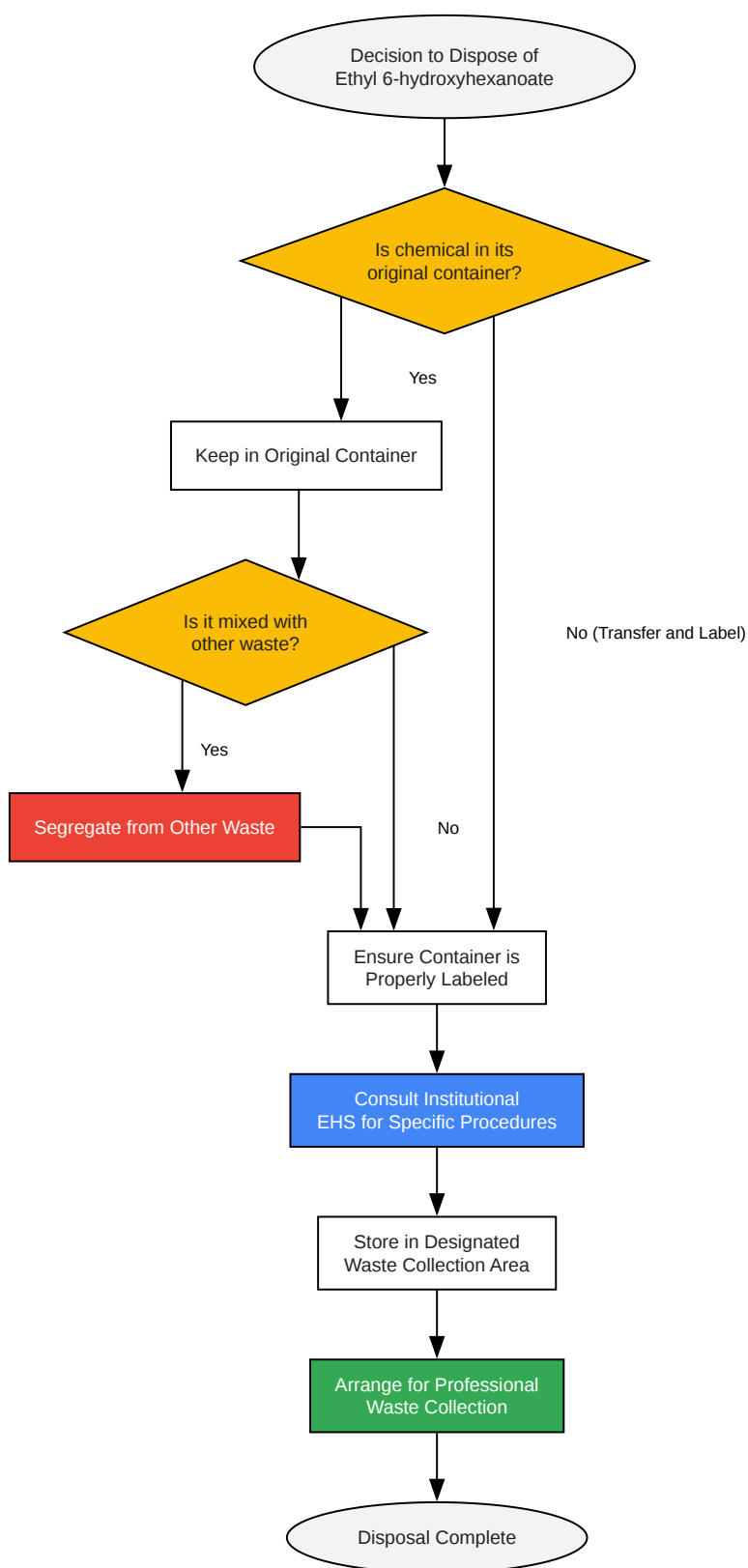
In the event of a spill, take the following immediate actions:

- **Containment:** Cover drains to prevent the chemical from entering the sewer system.
- **Absorption:** Use an inert liquid-absorbent material, such as Chemizorb®, to take up the spill.
- **Collection:** Collect the absorbed material and place it in a suitable, labeled container for disposal.

- Decontamination: Clean the affected area thoroughly.
- Personal Protection: For non-emergency personnel, avoid breathing vapors and evacuate the area if necessary. For emergency responders, refer to Section 8 of the Safety Data Sheet for detailed personal protection guidance.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Ethyl 6-hydroxyhexanoate**.



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Caption: Workflow for the proper disposal of **Ethyl 6-hydroxyhexanoate**.

- To cite this document: BenchChem. [Proper Disposal of Ethyl 6-hydroxyhexanoate: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105495#ethyl-6-hydroxyhexanoate-proper-disposal-procedures\]](https://www.benchchem.com/product/b105495#ethyl-6-hydroxyhexanoate-proper-disposal-procedures)

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